

Didodecylbenzenesulphonic Acid: Molecular Characterization and Technical Profiling

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Compound of Interest

Compound Name: *Didodecylbenzenesulphonic acid*

CAS No.: *28679-14-3*

Cat. No.: *B12798091*

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Executive Summary & Nomenclature Clarification

Didodecylbenzenesulphonic acid (DDBSA-Di) is a high-molecular-weight, lipophilic surfactant characterized by a benzene ring substituted with two dodecyl (

) chains and a sulfonic acid group.

Critical Distinction: In industrial and research contexts, this compound is frequently confused with its mono-alkylated analog, Dodecylbenzenesulphonic acid (LABSA/Linear Alkylbenzene Sulfonic Acid). The distinction is vital for formulation science: the di-alkylated species exhibits significantly higher lipophilicity (LogP) and lower water solubility, altering its behavior in lipid-based drug delivery systems (LBDDS) and emulsification processes.

Feature	Dodecylbenzenesulphonic Acid (Mono)	Didodecylbenzenesulphonic Acid (Di)
Abbreviation	LABSA / DDBSA	Di-DDBSA
Alkyl Chains	1 ()	2 ()
Formula		
Mol.[1] Weight	~326.5 g/mol	~494.8 g/mol
Primary Use	Detergency, Hydrophilic Emulsifier	Lipophilic Dispersant, Lubricant Additive

Chemical Identity and Properties

Molecular Formula and Weight

The stoichiometry of **Didodecylbenzenesulphonic acid** is derived from the dialkylation of the benzene core followed by sulfonation.[1]

- Chemical Formula:

[1]

- Molecular Weight:
- CAS Number: 28679-14-3[1]
- IUPAC Name: 2,3-didodecylbenzenesulfonic acid (Note: Industrial grades are typically isomeric mixtures, often 2,4- or 2,5-substituted due to steric hindrance).[1]

Structural Logic

The molecule consists of three functional domains:

- Aromatic Core: Provides

-
stacking capability.

- Dual Aliphatic Tails (

): Creates a bulky hydrophobic domain, preventing tight packing in micelles and favoring the formation of reverse micelles or water-in-oil (W/O) emulsions.

- Sulfonic Head Group: A strong acid moiety (

) ensuring anionic character over a wide pH range.

Physicochemical Data Table

Property	Value / Description
Appearance	Viscous amber to dark brown liquid
Solubility	Soluble in non-polar solvents (Hexane, Toluene), Oils; Insoluble in water
Density	~0.95 - 1.02 g/cm ³ (varies by isomer ratio)
Boiling Point	>204°C (Decomposes prior to boiling)
Corrosivity	Corrosive to metals (requires stainless steel or glass lining)

Synthesis and Impurity Profiling

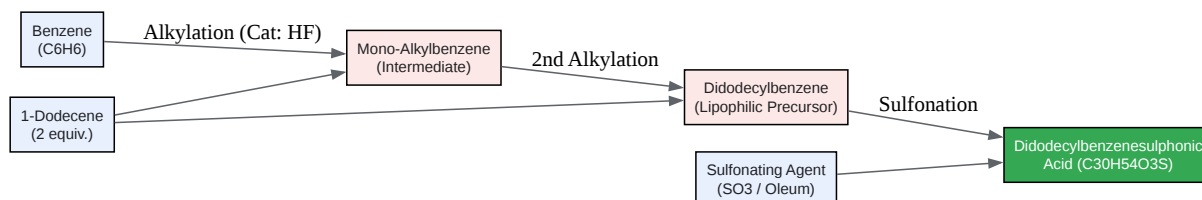
The presence of **Didodecylbenzenesulphonic acid** is often a result of "over-alkylation" during the production of linear alkylbenzenes (LAB). However, for specialized applications requiring high lipophilicity, it is synthesized intentionally.

Synthesis Pathway (Friedel-Crafts)

The synthesis involves a sequential Friedel-Crafts alkylation using HF or

catalysts, followed by sulfonation with

or Oleum.



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Figure 1: Stepwise synthesis pathway from benzene to **didodecylbenzenesulphonic acid** showing the double alkylation requirement.[1]

Analytical Characterization Protocol

To validate the identity of

and distinguish it from mono-alkylated impurities, a Reverse-Phase HPLC (RP-HPLC) method is required. The dual alkyl chains significantly increase retention time on C18 columns compared to standard LABSA.

High-Performance Liquid Chromatography (HPLC) Method

Objective: Separate Mono- (

) and Di- (

) alkylbenzene sulfonates.

- Column: C18 (Octadecylsilyl),

,

particle size.

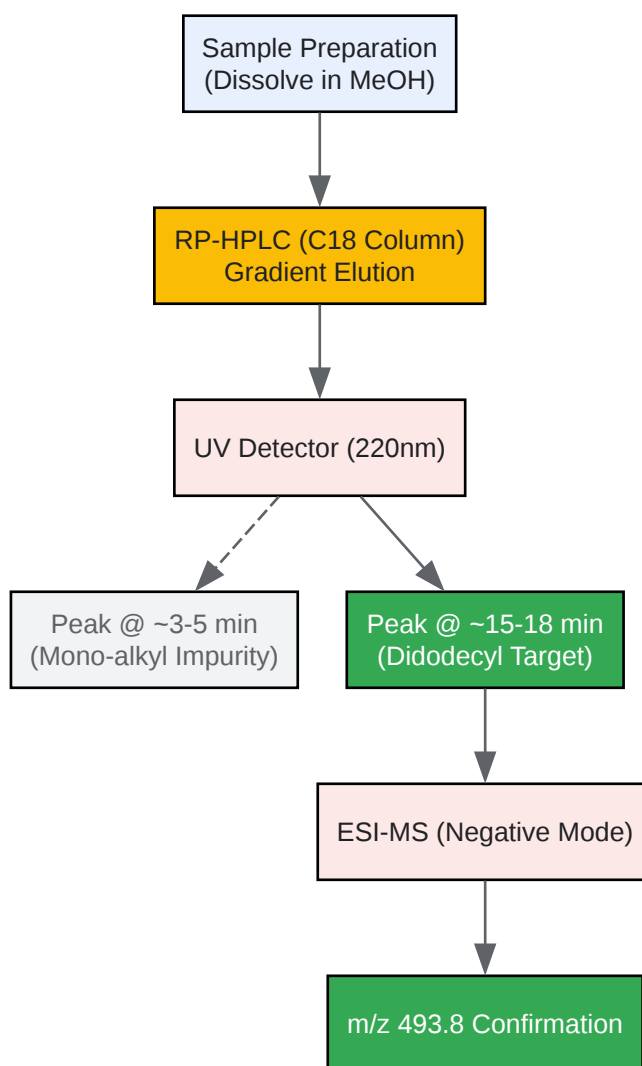
- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA).
- Mobile Phase B: Acetonitrile (ACN) + 0.1% TFA.

- Gradient:
 - 0-5 min: 70% B (Isocratic hold for Mono-elution).
 - 5-20 min: Ramp to 100% B (Elution of Di-alkyl species).
 - 20-30 min: Hold 100% B.
- Detection: UV at 220 nm (aromatic ring absorption).

Mass Spectrometry (MS) Validation

Direct infusion ESI-MS (Electrospray Ionization) in negative mode is the gold standard for confirmation.

- Target Ion (
):
 - Calculate exact mass:
.
 - Scan Range: 200–800 m/z.
 - Interpretation: Look for the parent peak at m/z 493.8.
 - Note: A peak at m/z 325.5 indicates mono-alkyl contamination (
).



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Figure 2: Analytical workflow for separating and identifying **Didodecylbenzenesulphonic acid** from mono-alkylated contaminants.

Applications in R&D and Drug Delivery

The unique "double-tail" geometry of **Didodecylbenzenesulphonic acid** gives it a critical packing parameter (CPP) > 1, making it distinct from standard detergents.

- **Reverse Micelle Formation:** Unlike mono-alkyl sulfonates which form normal micelles in water, the bulky tail of the di-dodecyl variant favors the formation of reverse micelles in organic solvents. This is crucial for encapsulating hydrophilic drugs within lipophilic vehicles.

- Overbased Sulfonates: In the lubricant and additive industry, the calcium salt of **didodecylbenzenesulphonic acid** is used to suspend calcium carbonate, neutralizing acidic combustion byproducts.
- Enhanced Oil Recovery (EOR): Its ultra-low interfacial tension with heavy crude oils makes it a candidate for tertiary oil recovery formulations where standard LABSA fails.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 25457, Dodecylbenzenesulphonic acid. (Note: Reference for Mono-alkyl comparison). Retrieved from [\[Link\]](#)
- Taylor & Francis. (2020). Dodecylbenzene – Knowledge and References. Retrieved from [\[Link\]](#)

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